

Application Notes: AZD-5672 in Flow Cytometry for CCR5 Receptor Occupancy

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Compound of Interest

Compound Name: AZD-5672

Cat. No.: B1666223

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Introduction

AZD-5672 is a potent and selective antagonist of the C-C chemokine receptor type 5 (CCR5). [1][2][3] CCR5, a G protein-coupled receptor (GPCR), plays a crucial role in leukocyte chemotaxis during inflammation and serves as a co-receptor for the entry of macrophage-tropic (M-tropic) strains of HIV into host cells. [4][5][6] By blocking the interaction of natural chemokine ligands such as RANTES (CCL5), MIP-1 α (CCL3), and MIP-1 β (CCL4) with CCR5, **AZD-5672** can modulate inflammatory responses. [5][6] This characteristic makes it a molecule of interest for therapeutic applications in inflammatory diseases like rheumatoid arthritis. [1][2][3]

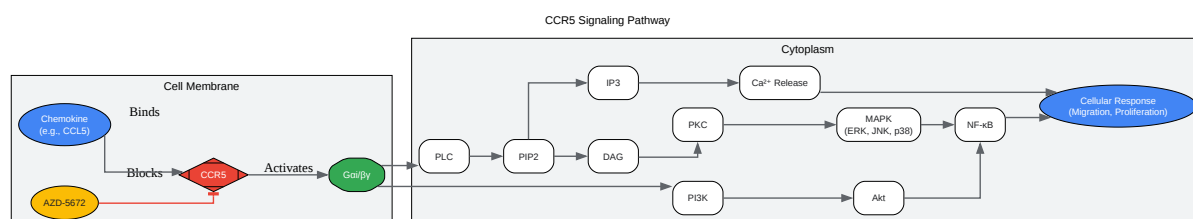
Receptor occupancy (RO) assays are essential in drug development to quantify the binding of a therapeutic to its target on the cell surface. [7] Flow cytometry is a powerful technique for RO assays as it allows for the analysis of specific cell populations within a heterogeneous sample. [8] These application notes provide a detailed protocol for utilizing **AZD-5672** in a flow cytometry-based competitive binding assay to determine its occupancy of the CCR5 receptor on target cells.

Mechanism of Action and Signaling Pathway

AZD-5672 acts as a non-competitive antagonist of CCR5. Upon binding of its natural chemokine ligands, CCR5 undergoes a conformational change, leading to the activation of intracellular signaling pathways through heterotrimeric G proteins. [4] This activation stimulates

downstream cascades, including the phosphoinositide 3-kinase (PI3K) and mitogen-activated protein kinase (MAPK) pathways, resulting in cellular responses such as migration and proliferation. **AZD-5672** binds to CCR5 and prevents this ligand-induced signaling.

CCR5 Signaling Pathway



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Figure 1: Simplified CCR5 signaling pathway and the inhibitory action of **AZD-5672**.

Quantitative Data

The following table summarizes the known inhibitory concentrations of **AZD-5672**.

Parameter	Value	Target	Reference
IC ₅₀	0.32 nM	CCR5	[1]

Experimental Protocols

Principle of the Assay

This protocol describes a competitive binding assay to measure the receptor occupancy of **AZD-5672**. The assay quantifies the amount of "free" or unoccupied CCR5 receptors on the

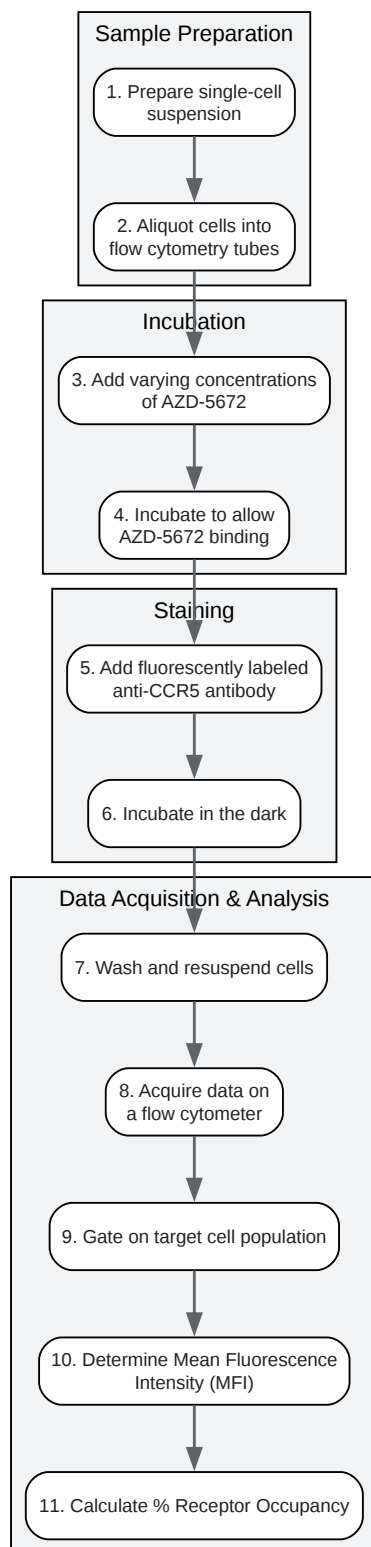
cell surface after incubation with **AZD-5672**. This is achieved by using a fluorescently labeled anti-CCR5 antibody that competes with **AZD-5672** for binding to the receptor. A decrease in the fluorescence signal from the labeled antibody indicates an increase in receptor occupancy by **AZD-5672**.

Materials and Reagents

- **Cells:** A cell line expressing human CCR5 (e.g., CHO-CCR5, HEK293-CCR5) or primary cells known to express CCR5 (e.g., peripheral blood mononuclear cells - PBMCs).
- **AZD-5672:** Prepare a stock solution in DMSO and dilute to working concentrations in assay buffer.
- **Fluorescently labeled anti-CCR5 antibody:** A monoclonal antibody that recognizes an extracellular epitope of CCR5 and whose binding is blocked by **AZD-5672**. The antibody should be labeled with a bright fluorochrome (e.g., PE, APC).
- **Isotype control:** A fluorescently labeled antibody of the same isotype and fluorochrome as the anti-CCR5 antibody, used as a negative control for staining.
- **Assay Buffer:** Phosphate-buffered saline (PBS) with 1% bovine serum albumin (BSA) and 0.1% sodium azide.
- **Fixation Buffer (optional):** 1% paraformaldehyde in PBS.
- **Flow Cytometer:** Equipped with the appropriate lasers and filters for the chosen fluorochrome.

Experimental Workflow

Receptor Occupancy Assay Workflow



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Figure 2: Experimental workflow for the CCR5 receptor occupancy assay.

Detailed Protocol

- Cell Preparation:
 - If using a cell line, harvest the cells and prepare a single-cell suspension in cold assay buffer.
 - If using PBMCs, isolate them from whole blood using density gradient centrifugation (e.g., Ficoll-Paque).
 - Count the cells and adjust the concentration to 1×10^6 cells/mL in cold assay buffer.
- **AZD-5672** Incubation:
 - Aliquot 100 μ L of the cell suspension (1×10^5 cells) into flow cytometry tubes.
 - Prepare serial dilutions of **AZD-5672** in assay buffer. The final concentrations should bracket the expected IC_{50} (e.g., 0.01 nM to 100 nM).
 - Add the diluted **AZD-5672** to the respective tubes. Include a vehicle control (DMSO) tube.
 - Incubate the cells with **AZD-5672** for 30-60 minutes at 4°C to allow for binding equilibrium to be reached.
- Competitive Antibody Staining:
 - Without washing, add the pre-titrated optimal concentration of the fluorescently labeled anti-CCR5 antibody to each tube.
 - In a separate tube, add the isotype control antibody to a sample of untreated cells.
 - Incubate for 30 minutes at 4°C in the dark.
- Washing and Data Acquisition:
 - Wash the cells twice with 2 mL of cold assay buffer by centrifugation (e.g., 300 x g for 5 minutes).

- Resuspend the cell pellet in 300-500 µL of assay buffer. If not acquiring immediately, cells can be fixed in 1% paraformaldehyde.
- Acquire the samples on a flow cytometer, collecting a sufficient number of events for the target cell population.

Data Analysis

- Gating Strategy:
 - Gate on the cell population of interest based on forward scatter (FSC) and side scatter (SSC) to exclude debris.
 - If using a mixed cell population like PBMCs, use additional cell surface markers (e.g., CD3, CD4) to identify the specific CCR5-expressing subset.
- Calculating Receptor Occupancy:
 - Determine the Mean Fluorescence Intensity (MFI) of the anti-CCR5 antibody staining for each concentration of **AZD-5672**.
 - The MFI of the vehicle control represents 0% receptor occupancy (maximum free receptors).
 - The MFI of the isotype control or a sample with a saturating concentration of unlabeled anti-CCR5 antibody represents the background fluorescence.
 - Calculate the percent receptor occupancy (%RO) for each **AZD-5672** concentration using the following formula:
$$\%RO = [1 - (MFI_{\text{sample}} - MFI_{\text{background}}) / (MFI_{\text{vehicle}} - MFI_{\text{background}})] \times 100$$
- Data Presentation:
 - Plot the %RO against the log concentration of **AZD-5672** to generate a dose-response curve.
 - From this curve, the IC₅₀ value for receptor binding can be determined.

Best Practices and Troubleshooting

- **Reagent Titration:** The optimal concentration of the fluorescently labeled anti-CCR5 antibody should be determined by titration to ensure a saturating signal without causing non-specific binding.
- **Temperature Control:** Perform all incubation and washing steps at 4°C to minimize receptor internalization and modulation.
- **Sample Stability:** For clinical samples, it is crucial to process them promptly as receptor expression can change over time.^[9]
- **Assay Validation:** For use in regulated studies, the assay should be validated for parameters such as precision, accuracy, and specificity.^{[10][11]}

These application notes provide a framework for developing and implementing a flow cytometry-based receptor occupancy assay for **AZD-5672**. Researchers should optimize the protocol for their specific cell type and experimental conditions.

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